

# The Environmental Fate and Biodegradation of Helional: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Helional*

Cat. No.: *B122354*

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## Introduction

**Helional**®, a synthetic aromatic aldehyde, is a widely utilized fragrance ingredient in a variety of consumer products, from fine fragrances to detergents and soaps. Its characteristic fresh, floral, and marine scent profile has made it a staple in the perfumery industry. Chemically known as 3-(1,3-Benzodioxol-5-yl)-2-methylpropanal, its presence in numerous household and personal care products necessitates a thorough understanding of its environmental fate and biodegradation to assess its ecological impact. This technical guide provides a comprehensive overview of the current knowledge on the environmental distribution, persistence, and degradation of **Helional**, intended to inform researchers, scientists, and professionals in drug development and environmental science.

## Physicochemical Properties

The environmental transport and partitioning of a chemical are largely governed by its physicochemical properties. **Helional** is a colorless to pale yellow liquid with a molecular formula of  $C_{11}H_{12}O_3$  and a molecular weight of 192.21 g/mol <sup>[1]</sup> Key properties influencing its environmental behavior are summarized in Table 1.

Table 1: Physicochemical Properties of **Helional**

Property	Value	Reference
CAS Number	1205-17-0	[2]
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>3</sub>	[3]
Molecular Weight	192.21 g/mol	[1]
Vapor Pressure	0.000288 mm Hg @ 23°C	[3]
Log P (Octanol-Water Partition Coefficient)	1.4	[3]
Water Solubility	Predicted: 734.5 mg/L @ 25°C	EPI Suite™
Boiling Point	Predicted: 282.4 °C	EPI Suite™
Melting Point	Predicted: -12.9 °C	EPI Suite™

## Environmental Fate

The environmental fate of **Helional** is determined by a combination of transport and transformation processes, including biodegradation, soil sorption, photolysis, and hydrolysis.

## Biodegradation

Biodegradation is a key process for the removal of organic chemicals from the environment. Based on available data, **Helional** is not readily biodegradable. A study following the OECD 301F guideline for ready biodegradability determined a biodegradation of only 8% over a 28-day period.[4] This suggests that **Helional** may persist in the environment for a considerable time.

Table 2: Biodegradability of **Helional**

Test Guideline	Inoculum	Duration	Result	Reference
OECD 301F (Manometric Respirometry)	Activated sludge	28 days	8% Biodegradation (Not readily biodegradable)	[4]

## Soil Sorption

The mobility of **Helional** in soil and sediment is influenced by its tendency to adsorb to soil organic carbon. The soil organic carbon-water partitioning coefficient (Koc) is a key parameter for assessing this behavior. A predicted Log Koc value for **Helional** is presented in Table 3. This value suggests that **Helional** has a low to moderate potential for adsorption to soil and sediment, indicating a potential for leaching into groundwater.

Table 3: Predicted Soil Sorption and Bioconcentration of **Helional**

Parameter	Predicted Value	Method
Log Koc	2.45	EPI Suite™ (KOCWIN™ v2.00)
Bioconcentration Factor (BCF)	13.84	EPI Suite™ (BCFBAF™ v3.01)

## Photolysis and Hydrolysis

Photolysis, or degradation by sunlight, can be a significant removal mechanism for chemicals in aquatic environments. Similarly, hydrolysis is the breakdown of a chemical due to its reaction with water. Based on predictive modeling, the potential for these processes to contribute to the degradation of **Helional** is estimated below.

Table 4: Predicted Abiotic Degradation of **Helional**

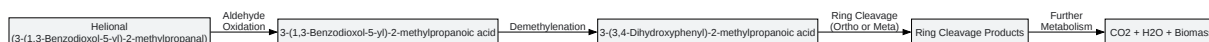
Degradation Process	Predicted Half-life	Method
Atmospheric Oxidation	0.287 days (12-hr day, 1.5E6 OH/cm <sup>3</sup> )	EPI Suite™ (AOPWIN™ v1.92)
Hydrolysis	Not expected to be significant	EPI Suite™ (HYDROWIN™ v2.00)

## Biodegradation Pathway

While specific experimental studies detailing the complete biodegradation pathway of **Helional** are not readily available in the public domain, a plausible pathway can be predicted based on

the biotransformation of structurally similar compounds, such as piperonal and other aromatic aldehydes. The proposed pathway involves initial oxidation of the aldehyde group, followed by demethylenation of the methylenedioxy bridge and subsequent ring cleavage.

The following diagram illustrates a predicted biodegradation pathway for **Helional**.



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Predicted biodegradation pathway of **Helional**.

## Aquatic Ecotoxicity

**Helional** is classified as "Toxic to aquatic life with long lasting effects" (H411), indicating its potential to cause harm to aquatic organisms.[2][4] While specific experimental ecotoxicity data is limited in publicly available literature, predictive models can provide an estimation of its toxicity to different aquatic species.

Table 5: Predicted Aquatic Ecotoxicity of **Helional**

Organism	Endpoint	Predicted Value (mg/L)	Method
Fish (Fathead Minnow)	96-h LC50	5.4	EPI Suite™ (ECOSAR™ v2.0)
Daphnia magna	48-h EC50	8.1	EPI Suite™ (ECOSAR™ v2.0)
Green Algae	96-h EC50	2.7	EPI Suite™ (ECOSAR™ v2.0)

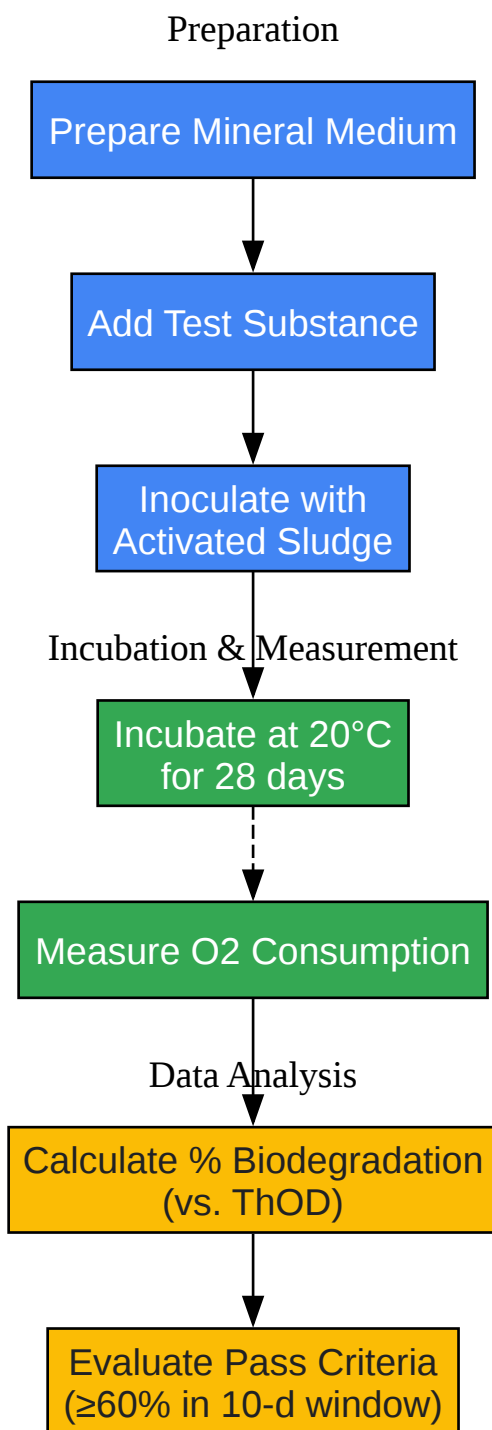
## Experimental Protocols

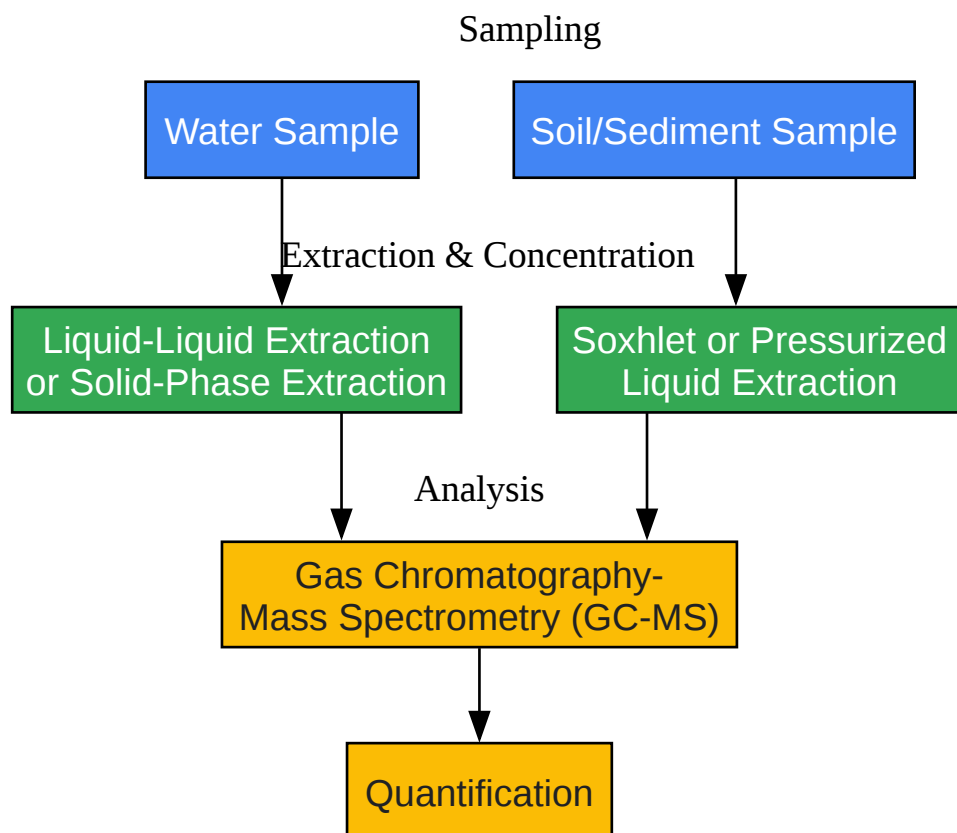
This section outlines the general methodologies for key experiments used to determine the environmental fate and ecotoxicity of substances like **Helional**.

## Ready Biodegradability: OECD 301F (Manometric Respirometry Test)

This test evaluates the potential for a substance to be rapidly biodegraded in an aerobic aqueous environment.

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated with a microbial source (typically activated sludge) and incubated in a closed flask with a device to measure oxygen consumption. The amount of oxygen consumed by the microbial population during the degradation of the test substance is measured over a 28-day period and is expressed as a percentage of the theoretical oxygen demand (ThOD).
- Apparatus: Closed respirometer with a device for measuring oxygen consumption.
- Procedure:
  - Prepare a mineral medium containing essential inorganic salts.
  - Add the test substance to the test flasks at a concentration that is not inhibitory to the microorganisms.
  - Inoculate the flasks with a small volume of activated sludge from a sewage treatment plant.
  - Include control flasks (inoculum only) and reference flasks (with a readily biodegradable substance like sodium benzoate).
  - Incubate the flasks in the dark at a constant temperature (e.g.,  $20 \pm 1$  °C) for 28 days.
  - Continuously measure the oxygen consumption.
- Interpretation: A substance is considered readily biodegradable if it reaches a biodegradation level of  $\geq 60\%$  of the ThOD within a 10-day window during the 28-day test period.





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## References

- 1. Helional (CAS 1205-17-0) – Synthetic Floral-Anisic Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 2. hekserij.nl [hekserij.nl]
- 3. iff.com [iff.com]
- 4. prodasynth.com [prodasynth.com]

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